

An In-Depth Technical Guide to the Synthesis of Antibacterial Agent 117

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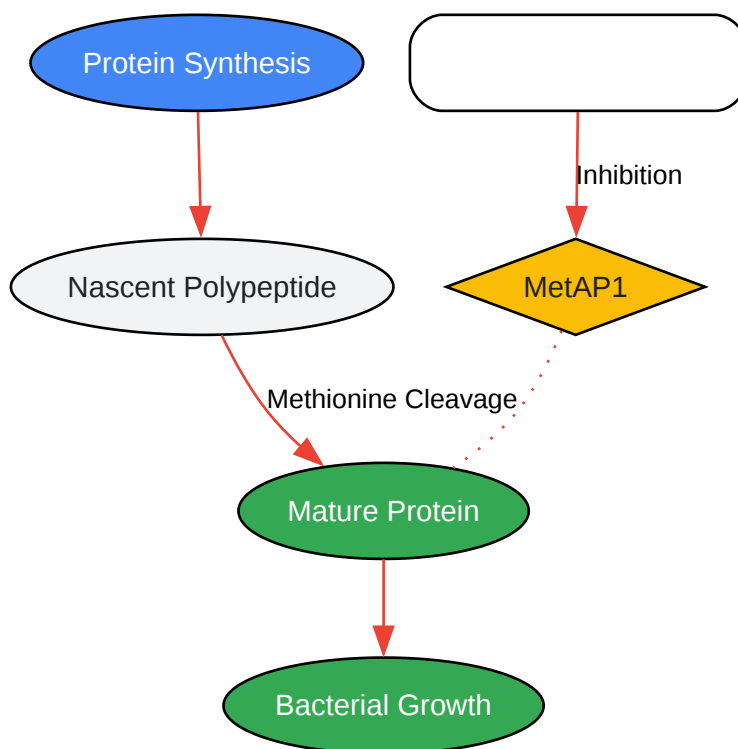
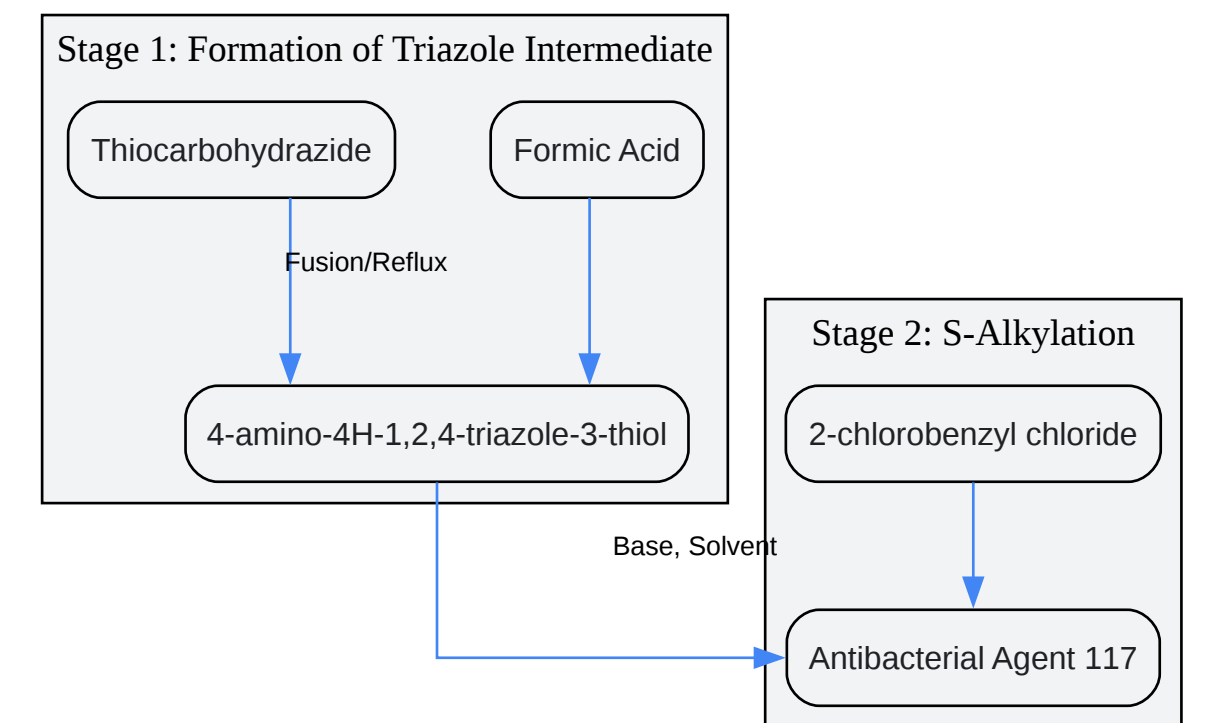
This technical guide provides a comprehensive overview of a plausible synthesis pathway for **Antibacterial Agent 117**, a triazole derivative identified as an inhibitor of *Rickettsia prowazekii* MetAP1. While specific proprietary synthesis details are not publicly available, this document outlines a scientifically sound and well-documented synthetic route based on established chemical principles and analogous reactions found in the literature. The information herein is intended to support research and development efforts in the field of novel antibacterial agents.

Overview of Antibacterial Agent 117

Antibacterial Agent 117 is a triazole derivative with reported inhibitory activity against *Rickettsia prowazekii* methionine aminopeptidase 1 (RpMetAP1), exhibiting an IC₅₀ value of 15 µM.^[1] Its chemical structure is 5-[(2-chlorophenyl)methyl]sulfanyl-4H-1,2,4-triazol-3-amine, with the CAS Number 341944-06-7. The synthesis of this molecule can be logically approached through a two-step process: first, the formation of a key intermediate, 4-amino-4H-1,2,4-triazole-3-thiol, followed by a regioselective S-alkylation.

Proposed Synthesis Pathway

The synthesis of **Antibacterial Agent 117** can be envisioned as a two-stage process. The initial step involves the formation of the core heterocyclic structure, 4-amino-4H-1,2,4-triazole-3-thiol. This is followed by the introduction of the substituted benzyl group via S-alkylation.



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